Spectroscopic Comparison of 1,8-Naphthyridine Carbaldehyde Isomers: A Technical Guide

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Compound of Interest

Compound Name:	*1,8-Naphthyridine-4-carbaldehyde*
CAS No.:	*64379-46-0*
Cat. No.:	*B1335513*

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Executive Summary

1,8-Naphthyridines serve as critical pharmacophores in medicinal chemistry, exhibiting broad-spectrum antibacterial (e.g., nalidixic acid analogs), antiviral, and antitumor activities. The introduction of a carbaldehyde (-CHO) moiety onto the naphthyridine scaffold enhances its utility, serving as a reactive handle for Schiff base formation or metal coordination.

However, the regiochemistry of the formylation is non-trivial. Distinguishing between the 2-carbaldehyde, 3-carbaldehyde, and 4-carbaldehyde isomers is a frequent analytical bottleneck. This guide provides a definitive spectroscopic framework to differentiate these isomers, focusing on

H NMR coupling constants (

) as the primary discriminator, supported by IR and UV-Vis data.

Structural Context & Nomenclature

To interpret the spectroscopy accurately, one must understand the electron density distribution of the 1,8-naphthyridine ring.

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- Numbering: Nitrogen atoms are at positions 1 and 8.
- Symmetry: The unsubstituted parent molecule is symmetric. Substitution at C2, C3, or C4 breaks this symmetry, creating distinct chemical environments for the remaining ring protons.
- Electronic Effects: Positions 2 and 7 are electron-deficient (

  to Nitrogen). Positions 3 and 6 are

  to Nitrogen (less deficient). Positions 4 and 5 are

  to Nitrogen (para-like).

Spectroscopic Comparison: The Decision Matrix

A. Proton NMR (H NMR) – The Primary Validator

The most reliable method for isomer differentiation is the analysis of spin-spin coupling patterns (

vs.

) of the protons on the substituted ring.

1,8-Naphthyridine-2-carbaldehyde[1]

- Aldehyde Proton:

  10.1–10.3 ppm (Singlet). Deshielded significantly by the adjacent ring nitrogen (anisotropy + inductive effect).
- Ring Protons (Substituted Ring):
  - H3: Doublet (

    ),

    Hz.
  - H4: Doublet (

),

Hz.

- Key Identifier: A clear AB system (two doublets) with a large ortho-coupling constant (

) is characteristic of the 2-substituted isomer.

1,8-Naphthyridine-3-carbaldehyde[2][3]

- Aldehyde Proton:

10.0–10.2 ppm (Singlet).

- Ring Protons (Substituted Ring):
  - H2: Singlet (

) or doublet of doublets (

) with very small coupling. It appears far downfield (

ppm) due to being sandwiched between the ring nitrogen and the carbonyl.
  - H4: Singlet (

) or doublet (

) with meta-coupling (

Hz) to H2.
  - Key Identifier: The presence of a deshielded singlet (H2) and the absence of large ortho-coupling on the substituted ring.

1,8-Naphthyridine-4-carbaldehyde

- Aldehyde Proton:

10.4–10.6 ppm. Often most deshielded due to peri-interaction with H5 (though this depends on conformation).

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- Ring Protons (Substituted Ring):
  - H2: Doublet (
    ),
    Hz.
  - H3: Doublet (
    ),
    Hz.
  - Key Identifier: Two doublets with a smaller coupling constant (
    Hz) compared to the 2-isomer (
    Hz).

Summary Table: NMR Diagnostics

Feature	2-Carbaldehyde	3-Carbaldehyde	4-Carbaldehyde
Aldehyde Shift	~10.2 ppm	~10.1 ppm	~10.5 ppm
Key Coupling	Hz	Hz (Meta)	Hz
Multiplicity	Two Doublets (Large)	Two Singlets (or broad)	Two Doublets (Small)
H2 Signal	N/A (Substituted)	Deshielded Singlet (>9.0 ppm)	Doublet

B. Infrared Spectroscopy (IR)[8][9][10]

While less specific for isomer differentiation than NMR, IR confirms the functional group status and conjugation extent.

- C=O Stretch: Typically 1700–1720 cm

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- Note: If the aldehyde is at the 2-position, potential weak intramolecular interaction with N1 might slightly lower the frequency compared to the 3-isomer.

- C=N Ring Stretch: 1590–1610 cm

.

- C-H Aldehyde Stretch: Doublet (Fermi resonance) at ~2850 and 2750 cm

.

C. Mass Spectrometry (MS)

- Fragmentation: All isomers show a molecular ion

.

- Diagnostic Loss: A prominent peak at

(loss of -CHO radical) or

(loss of CO) is observed.

- Differentiation: The 2-isomer often exhibits a more intense

peak due to the stability of the resulting radical cation on the

-carbon, stabilized by the adjacent nitrogen.

Experimental Protocols

Protocol A: Synthesis of 1,8-Naphthyridine-2-carbaldehyde (SeO Oxidation)

Rationale: Direct oxidation of the methyl group is the standard route for the 2-isomer.

- Reagents: 2-Methyl-1,8-naphthyridine (1.0 eq), Selenium Dioxide (1.2 eq), 1,4-Dioxane (wet).

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- Procedure:
  - Dissolve 2-methyl-1,8-naphthyridine in 1,4-dioxane containing 2% water.
  - Add SeO

    and reflux for 4 hours. Monitor via TLC (SiO

    , 5% MeOH in DCM).
  - Critical Step: Filter the hot solution through Celite to remove black selenium metal.
- Purification: Evaporate solvent. Recrystallize from Ethanol/Water or purify via column chromatography.
- Validation: Check

  H NMR for the disappearance of the methyl triplet/singlet (~2.8 ppm) and appearance of CHO (~10.2 ppm).

Protocol B: Synthesis of 1,8-Naphthyridine-3-carbaldehyde (Vilsmeier-Haack)

Rationale: The 3-position is accessed via electrophilic aromatic substitution on dihydro-intermediates or functionalization of acetamides.

- Reagents: N-(pyridin-2-yl)acetamide derivative, POCl

  , DMF.[2][3]
- Procedure:
  - Cool DMF (5 eq) to 0°C. Add POCl

    (3 eq) dropwise to form the Vilsmeier reagent.
  - Add the substrate. Heat to 80-90°C for 4-6 hours.
  - Quench: Pour reaction mixture onto crushed ice/NaOAc.

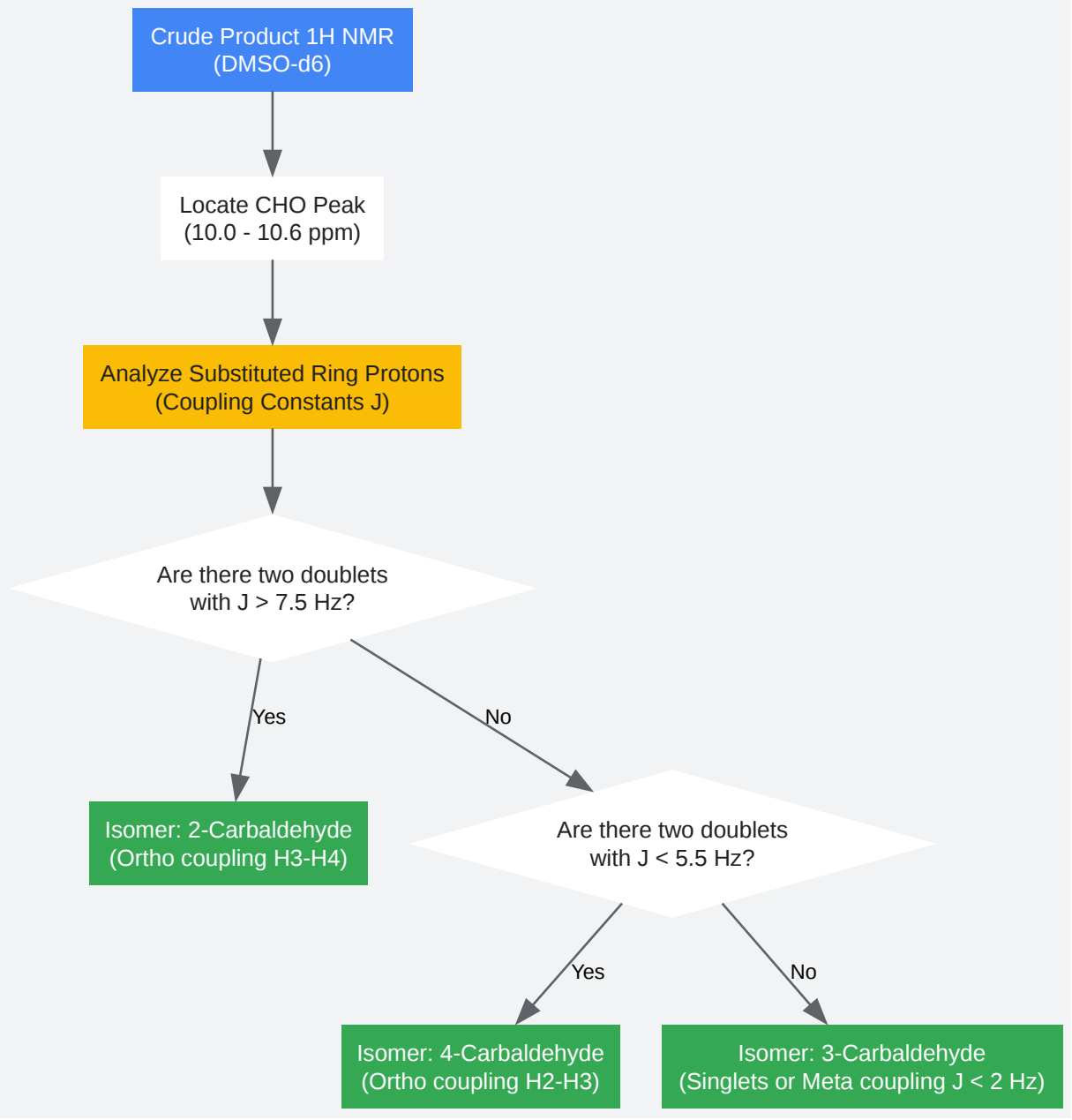
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- Validation: The 3-isomer is often formed as a 2-chloro-3-carbaldehyde intermediate first. Confirm via MS (Chlorine isotope pattern 3:1).

Visualizations

Diagram 1: Isomer Identification Logic Flow

This workflow enables rapid decision-making upon acquiring crude NMR data.



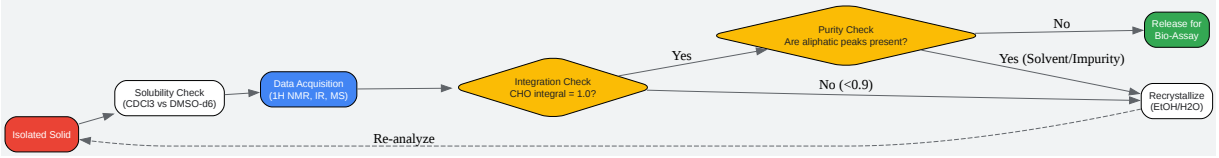
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Caption: Decision tree for assigning 1,8-naphthyridine carbaldehyde regiochemistry based on

H NMR coupling constants.

Diagram 2: Characterization & Validation Protocol

A self-validating loop to ensure data integrity before publication or biological testing.



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Caption: Rigorous characterization workflow ensuring sample purity and structural validity prior to application.

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